

# Personal protective equipment for handling Dihydroseselin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dihydroseselin

Cat. No.: B1632921

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## Essential Safety and Handling Guide for Dihydroseselin

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Dihydroseselin** in a laboratory setting. The information is tailored for researchers, scientists, and drug development professionals to ensure safe handling and mitigate potential risks.

## Chemical Identifier and Properties

Identifier	Value
Product Name	Dihydroseselin
CAS Number	2221-66-1
Molecular Formula	C <sub>14</sub> H <sub>14</sub> O <sub>3</sub>
Molecular Weight	230.26 g/mol
Synonyms	9,10-dihydro-8,8-dimethyl-2H,8H-Benzo[1,2-b:3,4-b']dipyran-2-one

## Hazard Identification and Classification

**Dihydroseselin** is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).<sup>[1]</sup>

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. <sup>[1]</sup>
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life. <sup>[1]</sup>
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects. <sup>[1]</sup>

GHS Pictograms:

 Exclamation Mark  Environment

Signal Word: Warning

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to minimize exposure and ensure personal safety when handling **Dihydroseselin**.

Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields.	Protects eyes from splashes and airborne particles.
Hand Protection	Protective gloves (e.g., nitrile).	Prevents direct skin contact.
Skin and Body Protection	Impervious clothing, such as a lab coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	A suitable respirator should be used.	Required to prevent inhalation of dust or aerosols.

## Operational Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Dihydroseselin** and ensuring a safe laboratory environment.

#### Handling:

- Avoid contact with eyes, skin, and clothing.
- Avoid the formation of dust and aerosols.
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

#### Storage:

- Keep the container tightly sealed.
- Store in a cool, well-ventilated area.
- Protect from direct sunlight and sources of ignition.
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.

## Emergency Procedures and First Aid

Immediate and appropriate responses to accidental exposure are crucial.

Exposure Type	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.
In Case of Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek medical attention.
In Case of Skin Contact	Flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if symptoms occur.
If Inhaled	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular, or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Get medical attention if adverse health effects persist or are severe.

**Spill Management:** In the event of a spill, evacuate the area and ensure adequate ventilation. Wear full personal protective equipment. Absorb spills with an inert, non-combustible material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a suitable container for disposal.

## Disposal Plan

All waste materials must be disposed of in accordance with federal, state, and local environmental regulations.

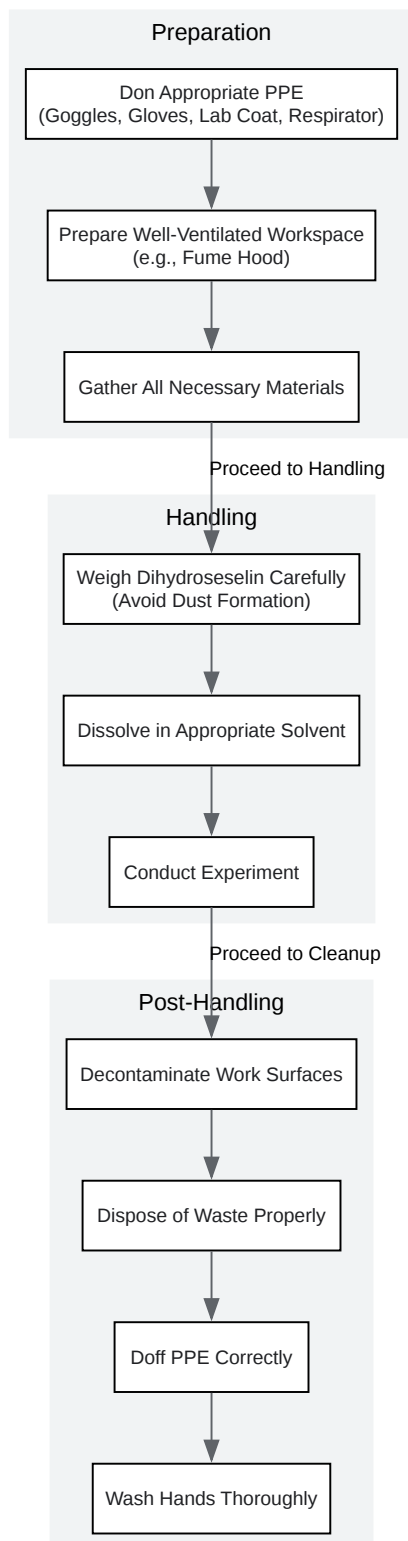
- **Chemical Waste:** Unused **Dihydroseselin** and contaminated materials should be collected in a designated, labeled, and sealed container for hazardous waste.
- **Contaminated PPE:** Used gloves, lab coats, and other contaminated protective equipment should be disposed of as hazardous waste.

- Environmental Precaution: Do not allow **Dihydroseselin** to enter drains or waterways, as it is very toxic to aquatic life.[1]

## Visualized Workflows

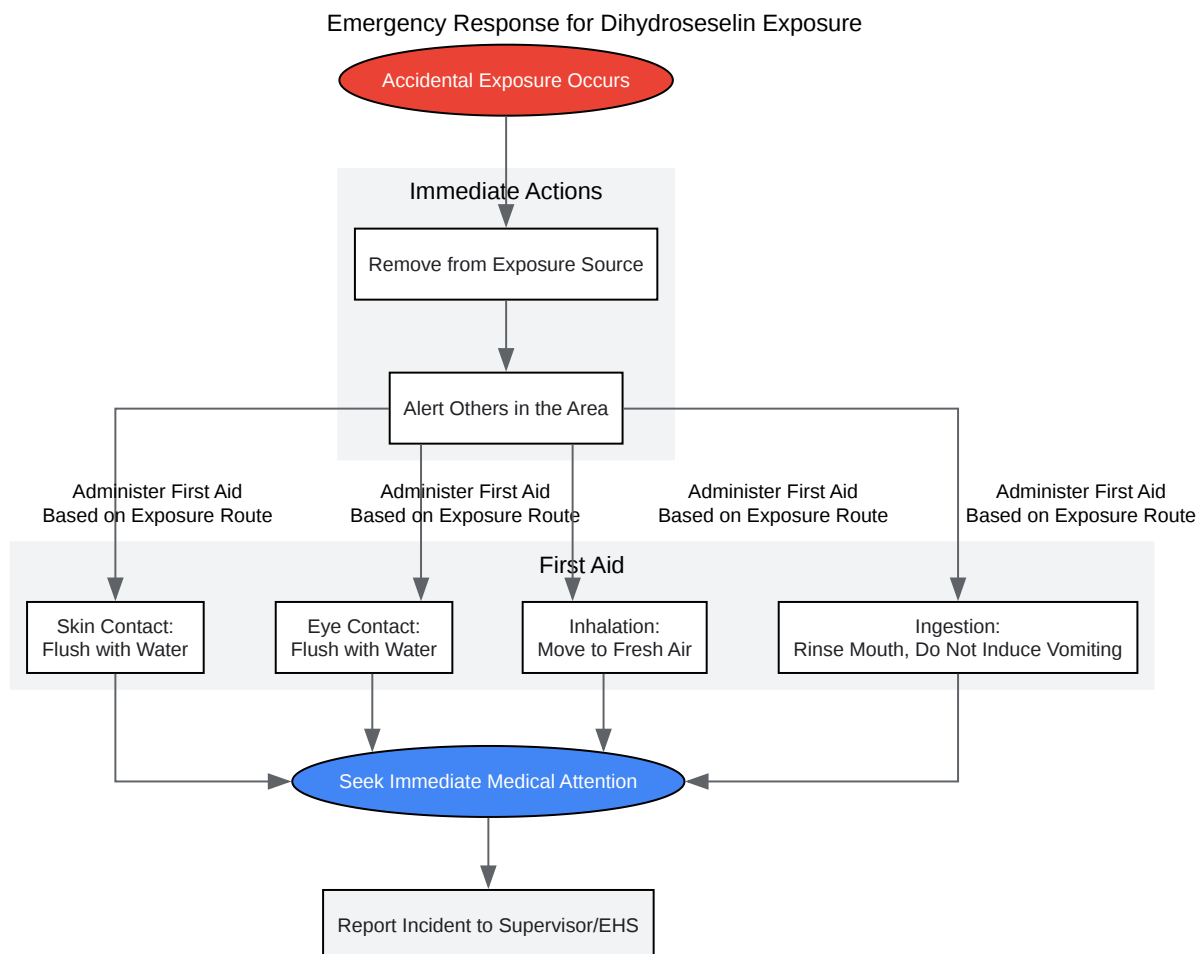
To further clarify the necessary procedures, the following diagrams illustrate the logical relationships in handling and responding to emergencies with **Dihydroseselin**.

## Safe Handling Workflow for Dihydroreseselin



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A workflow for the safe handling of **Dihydroreseselin**.



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Emergency response procedures for **Dihydroreseselin** exposure.

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## References

- 1. Dihydroseselin|2221-66-1|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Dihydroseselin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1632921#personal-protective-equipment-for-handling-dihydroseselin]

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Email: [info@benchchem.com](mailto:info@benchchem.com)